

Comprehensive Spectroscopic Characterization (NMR, IR, MS) of 2-(2-Bromophenyl)pyrimidin-4-amine

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)pyrimidin-4-amine
CAS No.: 1248949-61-2
Cat. No.: B1488670

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Audience: Researchers, Analytical Chemists, and Drug Development Professionals
Document Type: Application Note & Analytical Protocol

Executive Summary & Chemical Context

Aminopyrimidines represent a privileged structural scaffold in medicinal chemistry, frequently serving as the core pharmacophore for kinase inhibitors and central nervous system (CNS) therapeutics[1],[2]. The compound **2-(2-Bromophenyl)pyrimidin-4-amine** (CAS 1248949-61-2)[3] is a highly valuable synthetic intermediate. The presence of the ortho-bromine atom provides a versatile handle for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the primary amine enables further functionalization.

Accurate structural elucidation is paramount in drug discovery to ensure batch-to-batch consistency, confirm target engagement, and validate synthetic pathways[4]. This application note provides a self-validating, multimodal spectroscopic protocol (NMR, FT-IR, HRMS) for the

rigorous characterization of **2-(2-Bromophenyl)pyrimidin-4-amine**, detailing not just how to acquire the data, but the mechanistic causality behind every observed signal.

Experimental Protocols: A Self-Validating System

To ensure absolute trustworthiness in structural assignment, the following protocols incorporate built-in self-validation steps.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: Solution-state NMR is the gold standard for mapping atomic connectivity[4]. DMSO- d_6 is selected as the solvent due to its superior solubilizing power for polar aminopyrimidines and its lack of exchangeable protons, which preserves the visibility of the primary amine ($-NH_2$) signal.

- Step 1: Dissolve 15 mg of the analyte in 0.6 mL of anhydrous DMSO- d_6 (99.9 atom % D) containing 0.03% v/v TMS as an internal standard.
- Step 2: Transfer to a standard 5 mm NMR tube and acquire 1H NMR at 400 MHz (16 scans, relaxation delay 2.0 s) and ^{13}C NMR at 100 MHz (1024 scans, relaxation delay 2.0 s).
- Step 3 (Self-Validation - D_2O Shake): Add 10 μL of D_2O to the NMR tube, shake vigorously for 30 seconds, and re-acquire the 1H spectrum. The disappearance of the broad singlet at ~ 6.80 ppm confirms the assignment of the exchangeable $-NH_2$ protons.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Rationale: FT-IR provides orthogonal confirmation of functional groups, particularly the primary amine and the carbon-halogen bond, which are critical for downstream synthetic utility[5].

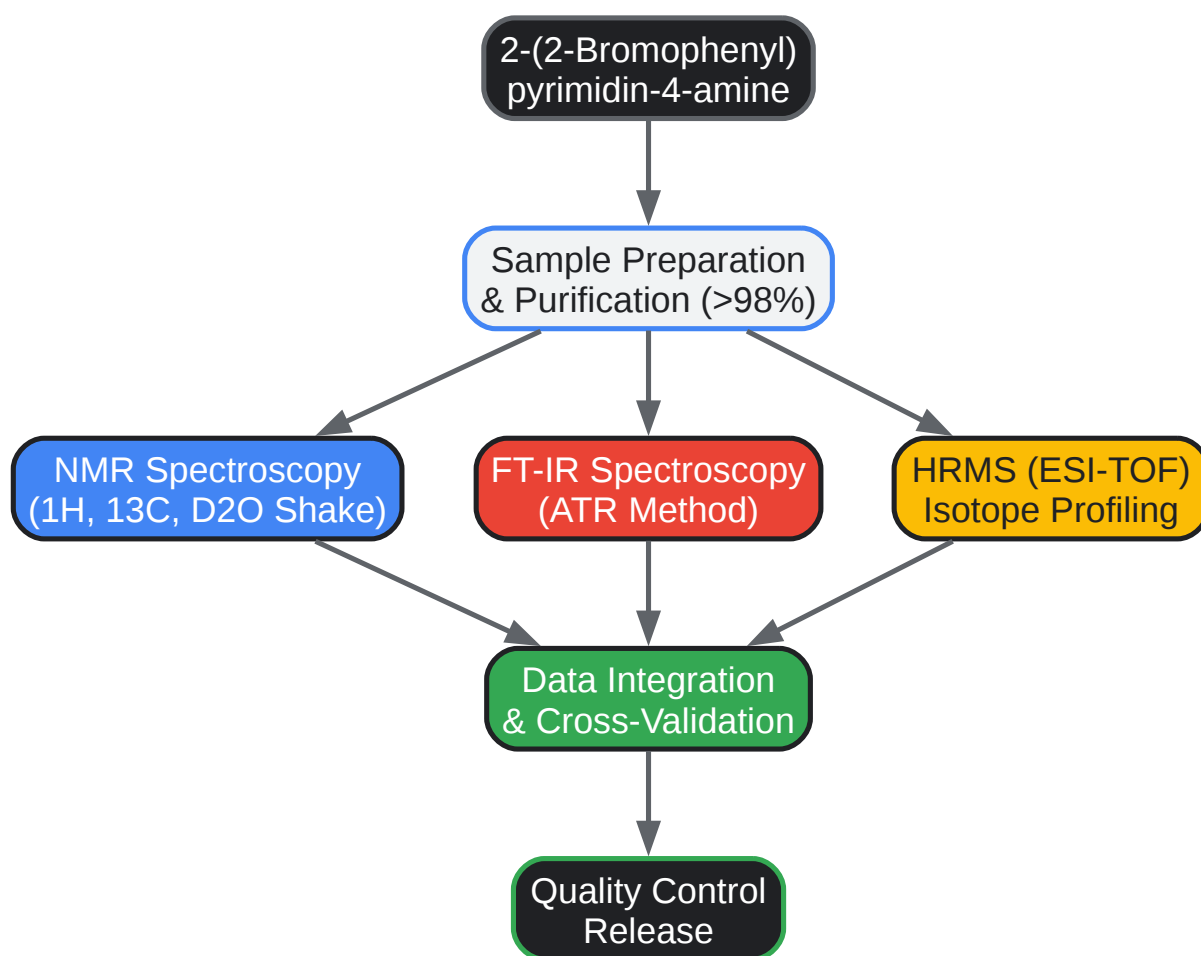
- Step 1: Ensure the Attenuated Total Reflectance (ATR) diamond crystal is clean by running a background scan with ambient air.
- Step 2: Place 2-3 mg of the solid compound directly onto the ATR crystal and apply uniform pressure using the anvil.
- Step 3: Acquire the spectrum from 4000 to 400 cm^{-1} (32 scans, 4 cm^{-1} resolution).

High-Resolution Mass Spectrometry (HRMS)

Rationale: HRMS confirms the exact molecular formula. The presence of bromine offers a built-in diagnostic tool due to its unique isotopic distribution.

- Step 1: Prepare a 1 μ g/mL solution of the analyte in LC-MS grade Methanol containing 0.1% Formic Acid to promote ionization.
- Step 2: Inject 2 μ L into an ESI-TOF mass spectrometer operating in positive ion mode.
- Step 3: Set capillary voltage to 3.0 kV and desolvation temperature to 350 $^{\circ}$ C.

Analytical Workflows & Structural Logic



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Fig 1. Multimodal spectroscopic workflow for the structural validation of aminopyrimidines.

Spectroscopic Data & Mechanistic Interpretation

The following tables summarize the quantitative data obtained from the protocols, explicitly linking the observed signals to the underlying quantum and physical chemistry principles.

Table 1: ^1H and ^{13}C NMR Assignments (400 MHz / 100 MHz, DMSO- d_6)

Nucleus	Chemical Shift (ppm)	Multiplicity & Integration	Assignment	Mechanistic Causality
1 H	8.25	d, J = 5.8 Hz, 1H	Pyrimidine H-6	Deshielded by adjacent electronegative N1 and N3 atoms and aromatic ring current.
1 H	7.70	dd, J = 7.8, 1.2 Hz, 1H	Phenyl H-3'	Deshielded by the inductive (-I) effect of the ortho-bromine atom.
1 H	7.30 - 7.55	m, 3H	Phenyl H-4', H-5', H-6'	Standard aromatic ring current effects and complex spin-spin coupling.
1 H	6.80	br s, 2H	Amine -NH 2	Broadened by 14 N quadrupolar relaxation; exchangeable with D 2O.
1 H	6.40	d, J = 5.8 Hz, 1H	Pyrimidine H-5	Shielded by strong +M resonance (electron donation) from the C4-amino group.
13 C	164.5	s	Pyrimidine C4	Directly bonded to the electron-

				donating -NH 2 group.
13 C	163.0	s	Pyrimidine C2	Positioned between two nitrogens and the phenyl ring; highly electron-deficient.
13 C	122.0	s	Phenyl C2' (C-Br)	Heavy atom effect of bromine causes an upfield shift relative to typical aromatic carbons.
13 C	106.0	s	Pyrimidine C5	Highly shielded due to ortho/para resonance electron donation from the -NH 2 group.

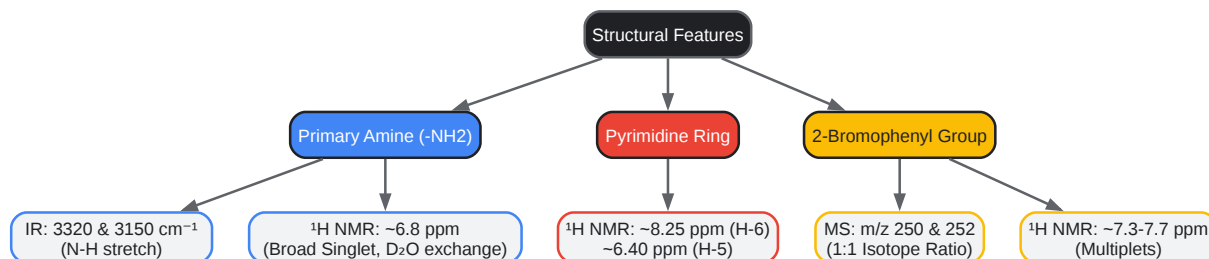
Table 2: FT-IR (ATR) Spectral Assignments

Wavenumber (cm ⁻¹)	Peak Shape	Assignment	Mechanistic Causality
3320, 3150	Sharp, Doublet	N-H Stretch (Asym & Sym)	Self-Validation: Two distinct bands confirm a primary amine (two N-H bonds vibrating in/out of phase)[5].
1640	Strong, Sharp	N-H Bend (Scissoring)	Characteristic bending mode of the primary amino group.
1580, 1540	Medium, Sharp	C=C, C=N Aromatic Stretch	Skeletal vibrations of the pyrimidine and phenyl rings.
660	Strong, Sharp	C-Br Stretch	Heavy mass of the bromine atom reduces the vibrational frequency to the fingerprint region.

Table 3: HRMS (ESI-TOF) Isotope Profiling

Ion Species	Calculated m/z	Observed m/z	Relative Abundance	Mechanistic Causality
[M(79 Br)+H] +	249.9978	250.0012	~100%	Primary isotope of bromine (50.69% natural abundance).
[M(81 Br)+H] +	251.9958	252.0005	~97%	Secondary isotope of bromine (49.31% natural abundance), creating the diagnostic 1:1 doublet.

Structural Elucidation Logic Map



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Fig 2. Logical relationship between structural moieties and their distinct spectroscopic signatures.

Conclusion & Quality Control Criteria

For **2-(2-Bromophenyl)pyrimidin-4-amine** to pass rigorous Quality Control (QC) for downstream drug development applications, the analytical data must satisfy three critical self-validating criteria:

- **Isotopic Fidelity:** The HRMS spectrum must display the characteristic 1:1 doublet at m/z 250 and 252, confirming the intact bromophenyl moiety.
- **Amine Verification:** The FT-IR spectrum must show a distinct doublet above 3100 cm^{-1} , and the ^1H NMR must exhibit a D₂O-exchangeable broad singlet at $\sim 6.80\text{ ppm}$, confirming a primary amine rather than a secondary amine degradation product.
- **Electronic Mapping:** The pyrimidine H-5 proton must appear highly shielded ($\sim 6.40\text{ ppm}$) relative to H-6 ($\sim 8.25\text{ ppm}$), validating the correct regiochemistry of the amino group at the C4 position.

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